

Technical Guide: 3',5'-Dibromo-4'-hydroxyacetophenone as a Strategic Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3',5'-Dibromo-4'-hydroxyacetophenone

CAS No.: 2887-72-1

Cat. No.: B1583977

[Get Quote](#)

Executive Summary

3',5'-Dibromo-4'-hydroxyacetophenone (CAS: 2887-72-1) is a halogenated aromatic ketone serving as a critical scaffold in medicinal chemistry.^{[1][2][3]} Its structural utility stems from the "3,5-dibromo-4-hydroxy" motif, which mimics the steric and electronic signature of iodinated thyroid hormones (thyromimetics) and provides a reactive platform for constructing chalcones, benzofurans, and Schiff base ligands.

This guide details the synthesis, reactivity, and application of this intermediate, moving beyond basic properties to explore its role in high-value organic transformations.^[4]

Part 1: Chemical Profile & Strategic Value

The molecule is defined by three reactive centers:

- The Phenolic Hydroxyl (C4-OH): Highly acidic due to the electron-withdrawing inductive effect (-I) of the ortho-bromine atoms (pKa ~5-6 vs. 10 for phenol). This makes it an excellent nucleophile for etherification.
- The Acetyl Group (C1-COCH3): A classic electrophile for condensation reactions (Aldol, Claisen-Schmidt).
- The Ortho-Bromines (C3, C5-Br): Steric blockers that direct reactivity and serve as potential sites for palladium-catalyzed cross-coupling (Suzuki-Miyaura), although they are often retained to enhance lipophilicity in bioactive targets.

Key Physical Properties

Property	Data	Relevance
CAS Number	2887-72-1	Identification
Formula	C ₈ H ₆ Br ₂ O ₂	MW: 293.94 g/mol
Appearance	White to off-white crystalline powder	Visual purity indicator
Melting Point	182–187 °C	High thermal stability for reflux reactions
Solubility	Soluble in hot MeOH, EtOH, DMSO; Insoluble in water	Dictates solvent choice for recrystallization
Acidity (pKa)	~5.1 (Predicted)	Requires mild bases (K ₂ CO ₃) for deprotonation

Part 2: Synthesis Protocols

Method A: Classical Bromination (Scale-Up Ready)

This method utilizes elemental bromine in acetic acid. It is the industry standard due to high atom economy and scalability.

Mechanism: Electrophilic aromatic substitution (EAS). The hydroxyl group strongly activates the ortho positions. The acetyl group (meta-director) reinforces this regioselectivity, ensuring exclusive 3,5-substitution.

Protocol:

- Dissolution: Dissolve 4'-hydroxyacetophenone (1.0 eq) in Glacial Acetic Acid (10 mL/g).
- Addition: Add a solution of Bromine (Br_2 , 2.1 eq) in acetic acid dropwise at room temperature.
 - Critical Control: Maintain temperature $< 45^\circ\text{C}$ to prevent side-chain bromination (alpha-bromination of the ketone).
- Reaction: Stir at $50\text{--}60^\circ\text{C}$ for 2–4 hours. The solution will transition from deep orange to light yellow as Br_2 is consumed.
- Quench: Pour the mixture into ice-cold water (5x volume). The product precipitates immediately.
- Purification: Filter the solid. Wash with 50% EtOH/Water to remove trace acid. Recrystallize from hot Ethanol.

Method B: Eco-Friendly Oxidative Bromination (Green Chemistry)

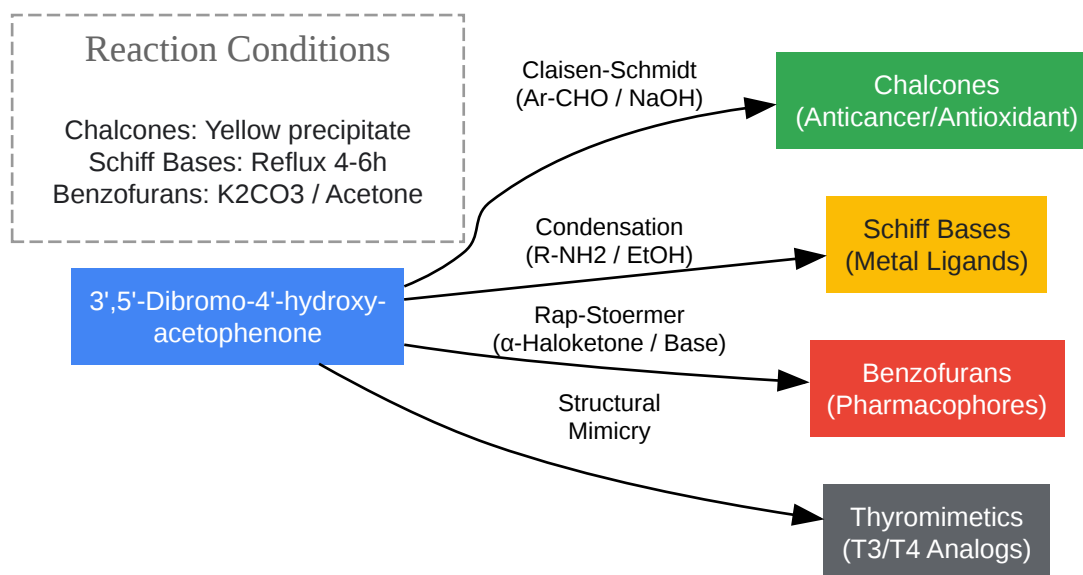
Uses HBr with an oxidant (H_2O_2) or NBS, avoiding the handling of toxic liquid bromine.

Protocol:

- Suspend 4'-hydroxyacetophenone in Methanol.
- Add N-Bromosuccinimide (NBS) (2.2 eq).
- Catalyst: Add 10 mol% NH_4OAc or use mild acidic silica support.
- Stir at RT for 6 hours. Yields are comparable (90%+) but atom economy is lower due to succinimide waste.

Part 3: The Reactivity Architecture

The following diagram illustrates the divergent synthesis pathways originating from **3',5'-Dibromo-4'-hydroxyacetophenone**.



[Click to download full resolution via product page](#)

Caption: Divergent synthetic pathways. The central ketone acts as a "hub" for generating three distinct classes of bioactive scaffolds.

Part 4: Applications in Drug Discovery

Chalcone Synthesis (Claisen-Schmidt Condensation)

Chalcones derived from this intermediate are potent Michael acceptors. The electron-withdrawing bromines on the A-ring increase the electrophilicity of the beta-carbon, enhancing reactivity with cysteine residues in proteins (e.g., in enzyme inhibition studies).

- Target: Anticancer and anti-inflammatory agents.[5][6]
- Reaction:
- Self-Validating Check: The reaction is successful if the white starting material turns into a bright yellow/orange precipitate (the chalcone) upon acidification.

Schiff Base Ligands & Metal Complexes

The ketone condenses with primary amines (hydrazides, amino acids) to form azomethines ().

- **Utility:** These ligands coordinate with transition metals (Cu(II), Co(II), Ni(II)).^[3] The presence of the phenolic -OH and the imine N creates a stable chelation pocket.
- **Bioactivity:** The resulting complexes often show 2-10x higher antibacterial activity than the free ligand due to the "overtone concept of cell permeability"—the metal complex is more lipophilic and penetrates bacterial membranes more effectively [1].

Thyromimetic Agents

The 3,5-dibromo-4-hydroxy substitution pattern is a bio-isostere of the 3,5-diiodo-4-hydroxy pattern found in Thyroxine (T4) and Triiodothyronine (T3).

- **Research Application:** Researchers use this intermediate to synthesize "thyromimetics"—compounds that bind to thyroid hormone receptors (TR-alpha/beta) but have different metabolic stability or tissue distribution profiles. The bromine atoms provide the necessary steric bulk to fit the receptor pocket without the photolability of iodine [2].

Part 5: Safety & Handling (GHS Standards)

Hazard Class	H-Code	Statement	Precautions
Skin Corrosion	H314	Causes severe skin burns and eye damage.	Wear nitrile gloves (0.11mm) and face shield.
Acute Toxicity	H302	Harmful if swallowed.	Do not eat/drink in lab. Wash hands after use.
Reactivity	N/A	Stable, but incompatible with strong oxidizers.	Store away from nitric acid or peroxides.

Disposal: Halogenated organic waste. Do not mix with general organic solvents if incineration protocols differ for halogenated compounds.

References

- Synthesis and Antimicrobial Activity of Schiff Base Metal Complexes. *Journal of Chemical and Pharmaceutical Research*. (2015). Describes the enhanced lipophilicity and penetration of Cu/Co complexes derived from 3,5-dibromo-4-hydroxyacetophenone.
- Thyromimetic Activity of Halogenated Phenols. *Endocrinology*. (2014). Discusses the structure-activity relationship (SAR) of 3,5-dihalo-4-hydroxyphenyl derivatives in thyroid receptor binding.
- Eco-friendly Bromination of Acetophenones. *Chemistry & Biology Interface*. (2017). Details the oxidative bromination protocols (Method B) and comparison with classical methods.
- Benzofuran Derivatives and Process for Preparation. US Patent 7709505B2. (2010). Validates the use of hydroxyacetophenone intermediates in synthesizing benzofuran pharmacophores for diabetes treatment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. A Review on the Antimicrobial Activity of Schiff Bases: Data Collection and Recent Studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. 3,5-Diiodo-L-thyronine (3,5-t2) exerts thyromimetic effects on hypothalamus-pituitary-thyroid axis, body composition, and energy metabolism in male diet-induced obese mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. openresearch-repository.anu.edu.au [openresearch-repository.anu.edu.au]
- 5. [jetir.org](https://www.jetir.org/) [[jetir.org](https://www.jetir.org/)]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Guide: 3',5'-Dibromo-4'-hydroxyacetophenone as a Strategic Intermediate]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1583977/docs#technical-guide-3-5-dibromo-4-hydroxyacetophenone-as-a-strategic-intermediate\]](https://www.benchchem.com/product/b1583977/docs#technical-guide-3-5-dibromo-4-hydroxyacetophenone-as-a-strategic-intermediate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)